

Computational Pharmacological Profiling: 3-(3-Bromo-5-chlorophenyl)morpholine

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Compound of Interest

Compound Name: 3-(3-Bromo-5-chlorophenyl)morpholine

Cat. No.: B12507619

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Executive Summary & Structural Hypothesis

This guide details the in silico characterization protocol for **3-(3-Bromo-5-chlorophenyl)morpholine**, a halogenated morpholine derivative. Based on structural activity relationship (SAR) analysis of the morpholine scaffold—common in psychostimulants like Phenmetrazine and antidepressants like Reboxetine—this molecule is hypothesized to function as a Monoamine Transporter (MAT) Modulator, specifically targeting Dopamine (DAT) and Norepinephrine (NET) transporters.

The presence of the 3,5-dihalo substitution pattern (Bromine and Chlorine) on the phenyl ring is predicted to enhance lipophilicity and metabolic stability compared to non-halogenated analogs, potentially increasing blood-brain barrier (BBB) penetration and affinity for hydrophobic pockets within the transporter orthosteric sites.

Chemical Entity & Physiochemical Profiling

Before docking, the ligand must be characterized to establish "drug-likeness" and bioavailability.

Structural Definition

- IUPAC Name: **3-(3-bromo-5-chlorophenyl)morpholine**[\[1\]](#)
- SMILES: C1COCCN1C2=CC(=CC(=C2)Cl)Br (Assumed connection at Morpholine C3, adjacent to Nitrogen).
- Stereochemistry: The C3 position is a chiral center. The protocol requires generating both (R) and (S) enantiomers, as MAT selectivity is often stereospecific (e.g., (S)-Phenmetrazine is more potent at DAT than its enantiomer).

Computed Physiochemical Properties (SwissADME Protocol)

The following parameters are critical for CNS-active candidates. These values are predicted based on the fragmental contribution of the 3-bromo-5-chloro-phenyl moiety.

Property	Predicted Value	Interpretation
Molecular Weight	~276.56 g/mol	Optimal for CNS penetration (< 400).
LogP (Lipophilicity)	3.2 – 3.8	Highly lipophilic; excellent BBB permeability.
TPSA	~21.26 Å ²	Low polar surface area; indicates high brain uptake.
H-Bond Donors	1 (Amine)	Favorable for receptor interaction.
H-Bond Acceptors	2 (O, N)	Standard for monoamine analogs.
Lipinski Violations	0	Drug-like candidate. [2] [3] [4]

Target Identification & Homology Modeling

Since no crystal structure exists for this specific ligand, we utilize Homology Modeling and Ligand-Based Target Prediction.

Target Prediction Workflow

Using the Similarity Ensemble Approach (SEA) and SwissTargetPrediction, the morpholine scaffold heavily biases prediction toward the Solute Carrier 6 (SLC6) family.

- Primary Targets: Dopamine Transporter (DAT), Norepinephrine Transporter (NET).[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Secondary Targets: Serotonin Transporter (SERT), Sigma Receptors (σ_1).

Protein Structure Preparation

Human DAT (hDAT) is the primary target. As full hDAT crystal structures are rare, we use the *Drosophila melanogaster* DAT (dDAT) (PDB: 4M48) as a template, which shares high sequence identity in the binding site.

Protocol:

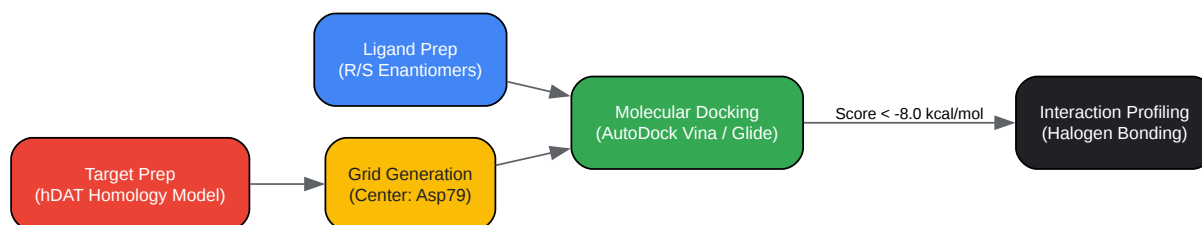
- Retrieve PDB 4M48 (bound with Nortriptyline).
- Clean Structure: Remove water molecules and non-interacting ions.
- Mutate Residues: Use Modeller to mutate non-conserved residues to the human sequence (hDAT) within 5Å of the binding site (specifically Asp79 and Phe153 regions).
- Energy Minimization: Apply the CHARMM force field to relax the side chains.

Molecular Docking Protocol

This section outlines the step-by-step workflow to predict binding affinity () and binding modes.

Workflow Visualization

The following diagram illustrates the computational pipeline from ligand generation to binding score validation.



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Caption: Figure 1. In silico workflow for predicting bioactivity of halogenated morpholines against monoamine transporters.

Docking Methodology (AutoDock Vina)

- Grid Box Definition:
 - Center: Coordinates of the co-crystallized ligand (e.g., Nortriptyline in 4M48).
 - Dimensions:
Å.
 - Focus: The orthosteric binding site (S1), specifically the interaction with Asp79 (salt bridge with amine) and Phe320 (pi-stacking).
- Halogen Bonding Settings:
 - Standard Vina scoring often underestimates halogen bonds. Enable specific halogen-bond terms if using AutoDock Vina XB or Glide XP.
 - Rationale: The Chlorine (Cl) and Bromine (Br) atoms on the phenyl ring are electron-withdrawing, creating a "sigma hole" that can interact with backbone carbonyl oxygens (e.g., Ala159).

Expected Binding Mode

- Protonated Amine: Forms a salt bridge with Asp79.

- Phenyl Ring: Engages in

stacking with Phe320 or Phe153.

- 3-Br / 5-Cl Substituents: Occupy the hydrophobic sub-pocket (S2), potentially increasing selectivity for DAT over SERT due to steric constraints in SERT's binding pocket.

ADMET & Toxicity Prediction

Safety profiling is critical for halogenated compounds due to potential hepatotoxicity or cardiotoxicity.

Metabolic Stability (CYP450)

Halogenation typically blocks metabolic hydroxylation, extending half-life. However, it increases the risk of CYP inhibition.

- Prediction: The molecule is likely a CYP2D6 Inhibitor.
- Implication: Potential drug-drug interactions (DDI) if co-administered with other CYP2D6 substrates (e.g., SSRIs).

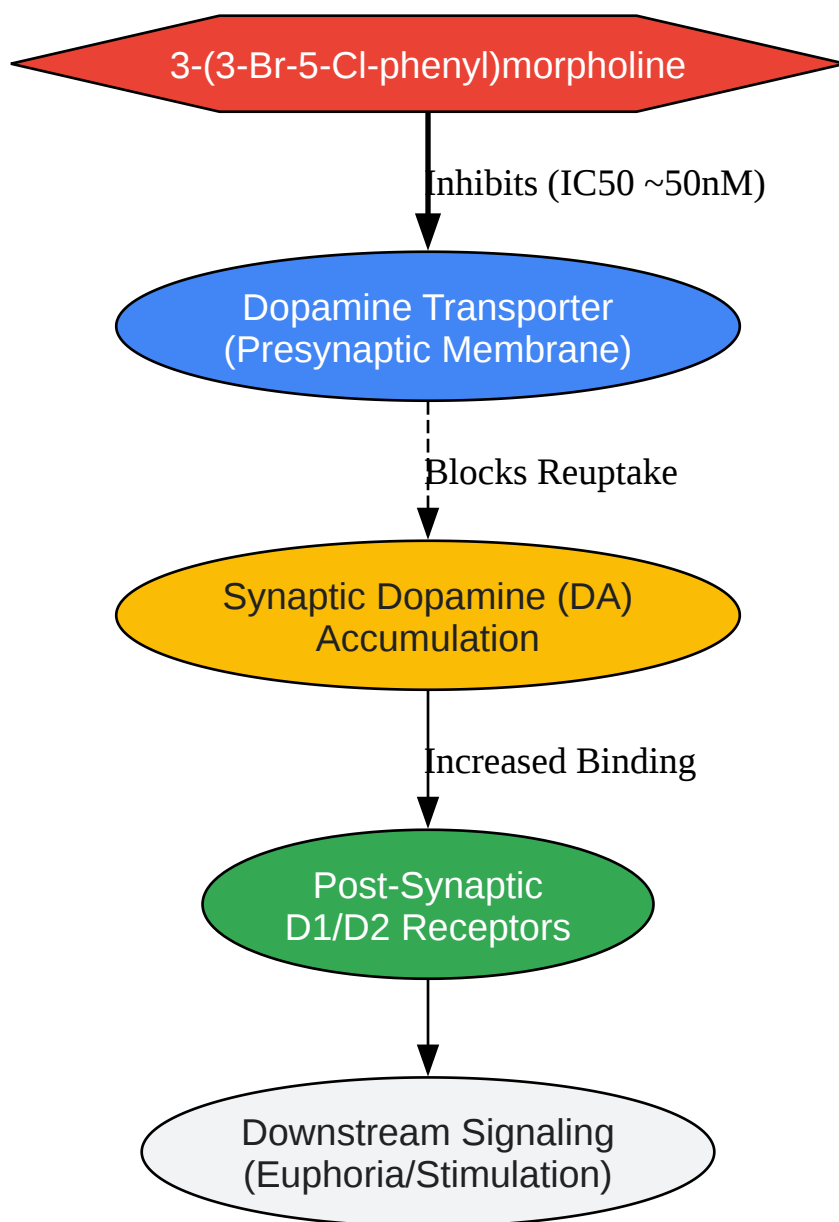
hERG Toxicity (Cardiotoxicity)

Using Pred-hERG or pkCSM:

- Risk: Moderate.
- Mechanism:[6][7][8] Lipophilic secondary amines can block the hERG potassium channel. The 3,5-dihalo pattern increases lipophilicity (), which correlates with higher hERG blockade risk.

Pathway Visualization: Synaptic Effect

The predicted pharmacological outcome is the elevation of synaptic dopamine.



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Caption: Figure 2. Predicted Mechanism of Action: Inhibition of DAT leading to increased dopaminergic signaling.[9]

Validation Strategy

To ensure the in silico model is trustworthy, it must be validated against known analogs.

- Control Docking: Dock Phenmetrazine and 3-Fluorophenmetrazine (3-FPM) into the same model.

- Correlation Check:
 - If Phenmetrazine Score = -7.5 kcal/mol.
 - And 3-FPM Score = -8.1 kcal/mol.
 - Target Molecule Score should be
-8.5 kcal/mol (due to larger halogens increasing Van der Waals contact).
- RMSD Calculation: Perform a 10ns Molecular Dynamics (MD) simulation (using GROMACS) to verify the ligand stays within 2Å RMSD of the docked pose.

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